

An In-depth Technical Guide to (R)-Carisbamate-d4: Chemical Properties and Structure

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Compound of Interest

Compound Name: (R)-Carisbamate-d4

Cat. No.: B587630

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **(R)-Carisbamate-d4**, a deuterium-labeled stable isotope of (R)-Carisbamate. This document is intended for use by professionals in pharmaceutical research and development.

(R)-Carisbamate-d4 serves as a critical internal standard for the quantitative analysis of Carisbamate in various biological matrices, leveraging the precision of stable isotope dilution methods.^[1] Carisbamate, an alkyl-carbamate, has been investigated for its anticonvulsant properties in the treatment of partial-onset epilepsy.^[2] Its mechanism of action, while not fully elucidated, is believed to involve the modulation of voltage-gated sodium channels.^[2]

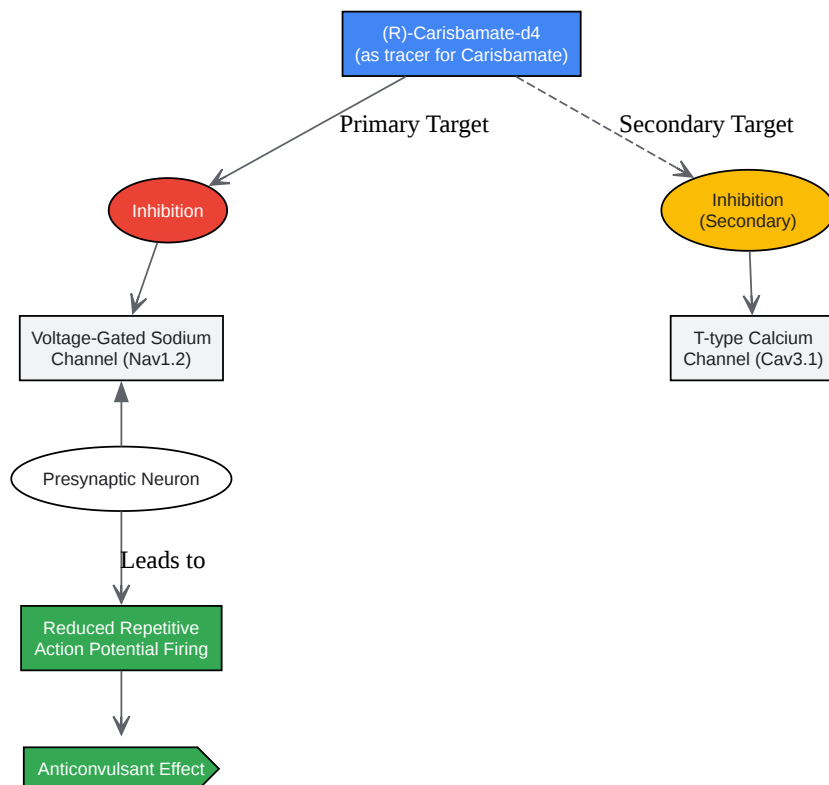
Chemical and Physical Properties

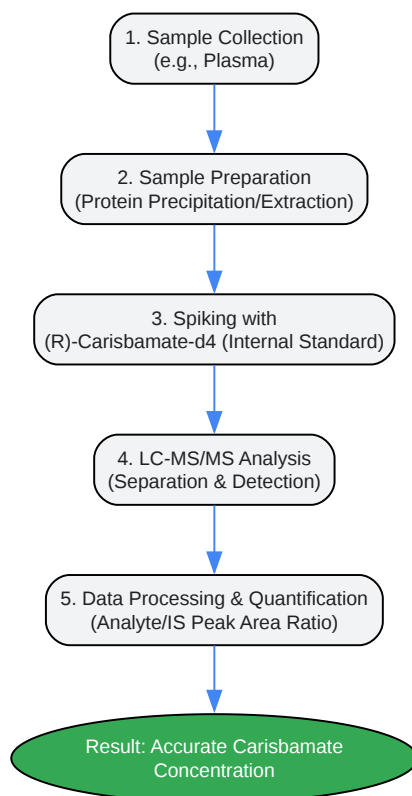
The incorporation of four deuterium atoms into the (R)-Carisbamate structure results in a distinct molecular weight, which is essential for its use in mass spectrometry-based assays. The key properties of **(R)-Carisbamate-d4** and its non-labeled counterpart are summarized below for comparison.

Property	(R)-Carisbamate-d4	(R)-Carisbamate
CAS Number	1287128-99-7	194085-74-0[3]
Molecular Formula	C ₉ H ₆ D ₄ ClNO ₃	C ₉ H ₁₀ ClNO ₃ [3]
Molecular Weight	219.66 g/mol	215.63 g/mol [3]
Synonyms	(1R)-1-(2-Chlorophenyl-d4)-1,2-ethanediol 2-Carbamate	[(2R)-2-(2-chlorophenyl)-2-hydroxyethyl] carbamate[3]
Chemical Class	Alkyl-carbamate, Isotope-Labeled Compound[1][4]	Alkyl-carbamate[4]
Application	Labeled internal standard for clinical mass spectrometry[1]	Antiepileptic agent[2][5]
Storage	2-8°C Refrigerator	-20°C[5]

Chemical Structure

(R)-Carisbamate-d4 is structurally identical to (R)-Carisbamate, with the exception of four deuterium atoms replacing hydrogen atoms on the 2-chlorophenyl ring. This substitution provides mass stability for analytical applications without significantly altering the chemical behavior of the molecule.





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